

# Interference of other metal ions in Fast Sulphon Black F copper determination.

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Fast Sulphon Black F

Cat. No.: B1349302

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## Technical Support Center: Copper Determination using Fast Sulphon Black F

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing **Fast Sulphon Black F** for the complexometric titration of copper(II) ions with EDTA.

### Frequently Asked Questions (FAQs)

Q1: What is **Fast Sulphon Black F** and why is it used for copper determination?

**Fast Sulphon Black F** is a highly selective metallochromic indicator used almost exclusively for the complexometric titration of copper(II) ions with EDTA (Ethylenediaminetetraacetic acid). [1] In an ammoniacal solution, it forms a purple-colored complex with copper ions. During the titration, EDTA, a stronger chelating agent, displaces the **Fast Sulphon Black F** from the copper. At the endpoint, this displacement results in a sharp color change from purple to green, allowing for accurate quantification of the copper concentration.[1]

Q2: What is the optimal pH for the titration of copper with **Fast Sulphon Black F**?

The determination of copper(II) using **Fast Sulphon Black F** is typically carried out in a solution buffered to a pH of approximately 10.[2] This is commonly achieved using an

ammonia-ammonium ion buffer. The presence of ammonia is essential for the formation of the distinct crimson or purple copper-indicator complex.[2]

Q3: What is the expected color change at the endpoint?

In an ammoniacal solution, the **Fast Sulphon Black F** indicator forms a purple or crimson complex with copper(II) ions. As EDTA is added, it progressively binds with the copper. The endpoint of the titration is marked by a distinct color change from purple to a bright green.[2] In solutions with a higher concentration of copper, the initial blue color of the cuprammonium ion may cause the color change to be from a pale blue to bright green.

## Troubleshooting Guide

Issue	Possible Cause(s)	Troubleshooting Steps
No distinct color change at the endpoint or a sluggish endpoint.	1. Incorrect pH: The pH of the solution may not be optimal for the indicator's color change. 2. Presence of high concentrations of interfering metal ions: Other metal ions that form stable complexes with EDTA can compete with copper, leading to an indistinct endpoint. 3. Insufficient indicator: Too little indicator may result in a faint color change.	1. Verify pH: Ensure the solution is buffered to approximately pH 10 using an ammonia-ammonium buffer. 2. Address Interference: Refer to the section on "Interference of Other Metal Ions" below for guidance on managing interfering ions. 3. Adjust Indicator Amount: Ensure an adequate amount of Fast Sulphon Black F indicator solution is added.
The initial color of the solution is not purple/crimson.	1. Absence of ammonia: The formation of the copper-indicator complex is dependent on the presence of ammonia. 2. Low copper concentration: In very dilute solutions, the initial color may be less intense.	1. Add Ammonia Buffer: Ensure the ammonia-ammonium buffer has been added to the sample solution. 2. Concentrate Sample: If possible and appropriate for the experimental design, consider concentrating the sample.
Precipitate forms in the solution.	1. pH is too high: A pH significantly above 10 can lead to the precipitation of copper(II) hydroxide.	1. Adjust pH: Carefully adjust the pH of the solution to be within the optimal range of 9-10.

## Interference of Other Metal Ions

**Fast Sulphon Black F** is a highly specific indicator for copper(II) ions. However, other metal ions that form stable complexes with EDTA can interfere with the determination by consuming the titrant, leading to inaccurate results. The table below summarizes the interference of common metal ions.

Interfering Ion	Nature of Interference	Mitigation Strategies
Nickel ( $\text{Ni}^{2+}$ )	Forms a colored complex with Fast Sulphon Black F, but it is not suitable for direct titration. It will also be co-titrated with EDTA.	Due to the high selectivity of the indicator for copper, interference from nickel is minimal at low concentrations. For higher concentrations, consider using a masking agent such as triethanolamine or cyanide. Perform a blank titration to account for any residual interference.
Zinc ( $\text{Zn}^{2+}$ )	Does not form a colored complex with the indicator but will be titrated by EDTA, leading to an overestimation of the copper concentration.	The high selectivity of Fast Sulphon Black F for copper allows for the determination of copper in the presence of small amounts of zinc. For higher concentrations, masking with an agent like cyanide can be effective.
Cadmium ( $\text{Cd}^{2+}$ )	Competes with copper for EDTA, causing an overestimation of the copper content.	Similar to zinc, low concentrations may not significantly interfere due to the indicator's specificity. Masking agents can be employed for higher concentrations.
Lead ( $\text{Pb}^{2+}$ )	Forms a stable complex with EDTA and will be co-titrated.	Masking agents are recommended if lead is present in significant quantities.

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Calcium ( $\text{Ca}^{2+}$ ) & Barium ( $\text{Ba}^{2+}$ )	These alkaline earth metals form weaker complexes with EDTA compared to copper but can still interfere at high concentrations by being co-titrated.	Generally, interference is less severe than from other transition metals. Maintaining the pH around 10 helps to improve selectivity for copper.
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## Experimental Protocol: Determination of Copper(II) with Fast Sulphon Black F and EDTA

This protocol outlines the direct titration of a copper(II) solution.

Reagents:

- Standard EDTA solution (e.g., 0.01 M)
- Ammonia-Ammonium Chloride Buffer (pH 10)
- **Fast Sulphon Black F** Indicator (0.5% w/v in distilled water)
- Copper(II) sample solution

Procedure:

- Pipette a known volume of the copper(II) sample solution into a conical flask.
- Dilute the sample with approximately 50 mL of distilled water.
- Add 5 mL of the ammonia-ammonium chloride buffer solution to adjust the pH to 10.
- Add 2-3 drops of the **Fast Sulphon Black F** indicator solution. The solution should turn a purple or crimson color.
- Titrate the solution with the standard EDTA solution.
- The endpoint is reached when the color changes sharply from purple to a bright, clear green.

- Record the volume of EDTA used.
- Repeat the titration for replicate samples to ensure accuracy.
- Calculate the concentration of copper(II) in the sample.

## Experimental Workflow

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## References

- 1. Fast Sulphon Black F - Wikipedia [en.wikipedia.org]
- 2. scribd.com [scribd.com]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)